

Application Notes and Protocols for Measuring Cytokine Release with CM4620 Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	MRS4620
Cat. No.:	B12419253

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Introduction

CM4620, also known as Zegocractin, is a potent and selective inhibitor of the calcium release-activated calcium (CRAC) channel, which is primarily composed of Orai1 and STIM1 proteins. [1][2][3] CRAC channels are crucial for store-operated calcium entry (SOCE) in various cell types, including immune cells like T lymphocytes, neutrophils, and macrophages.[1] Dysregulation of CRAC channel activity can lead to excessive intracellular calcium levels, which in turn drives the production and release of pro-inflammatory cytokines, contributing to inflammatory and autoimmune diseases.[4] CM4620 exerts its anti-inflammatory effects by blocking this calcium influx, thereby inhibiting the downstream signaling pathways that lead to cytokine gene transcription and release.[1][5]

These application notes provide a comprehensive guide for measuring the in vitro effects of CM4620 on cytokine release from human peripheral blood mononuclear cells (PBMCs). The provided protocols are designed to enable researchers to assess the potency and efficacy of CM4620 in a controlled laboratory setting.

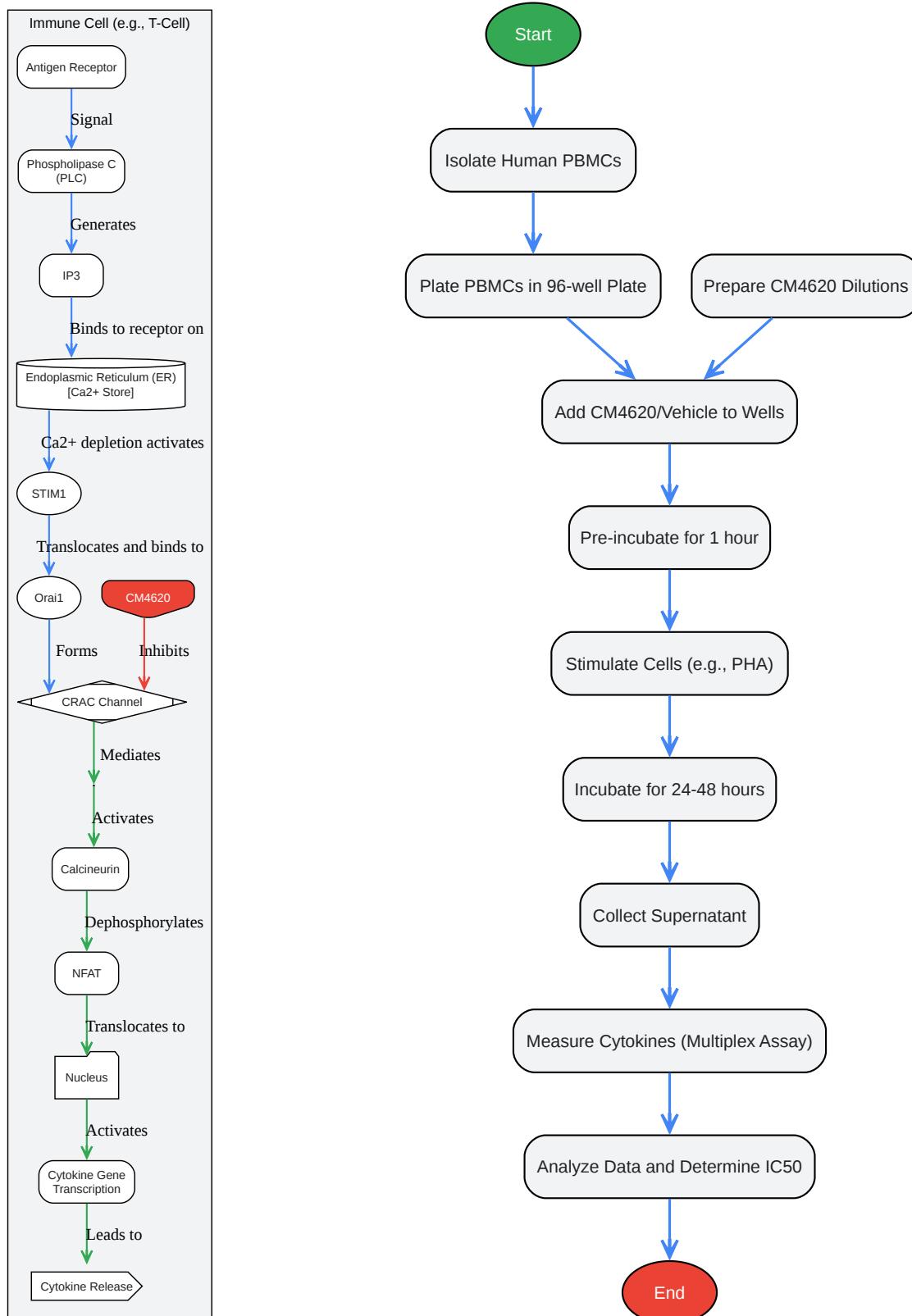
Data Presentation: In Vitro Inhibition of Cytokine Release by CM4620

CM4620 has been demonstrated to potently inhibit the release of a wide range of pro-inflammatory and immunomodulatory cytokines from human PBMCs. The following table summarizes the half-maximal inhibitory concentrations (IC50) of CM4620 for various cytokines, providing a quantitative measure of its in vitro efficacy.

Cytokine	IC50 (nM)	Key Function
IL-2	59	T-cell proliferation and activation
IL-6	135	Pro-inflammatory, acute phase response
IFN- γ	138	Pro-inflammatory, macrophage activation
IL-17	120	Pro-inflammatory, neutrophil recruitment
TNF- α	225	Pro-inflammatory, apoptosis, inflammation
IL-1 β	240	Pro-inflammatory, fever
IL-10	303	Anti-inflammatory, immune regulation
IL-4	879	Th2 response, B-cell activation

Data sourced from MedchemExpress, citing in vitro studies on human PBMCs.[\[6\]](#)

Signaling Pathway: Mechanism of Action of CM4620

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